

sample preparation for Sulfadimethoxine-d6 analysis in bovine liver

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Compound of Interest

Compound Name: Sulfadimethoxine-d6

Cat. No.: B602557

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Application Note: Analysis of Sulfadimethoxine-d6 in Bovine Liver

Introduction

Sulfadimethoxine is a sulfonamide antibiotic used in veterinary medicine to treat bacterial infections in cattle. Regulatory agencies have established maximum residue limits (MRLs) for sulfadimethoxine in edible tissues, including the liver, to ensure consumer safety.[1][2] Accurate and reliable analytical methods are crucial for monitoring these residues in food products. This application note details a robust and efficient sample preparation protocol for the quantitative analysis of sulfadimethoxine and its deuterated internal standard, **Sulfadimethoxine-d6**, in bovine liver tissue using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

The described method is a modification of the widely recognized QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) procedure, which offers high recovery rates and efficient cleanup of complex biological matrices.[3][4] This methodology is suitable for researchers in food safety, drug metabolism, and pharmacokinetics, as well as for professionals in the pharmaceutical and food industries.

Principle

The method involves the homogenization of bovine liver tissue, followed by the addition of an internal standard (**Sulfadimethoxine-d6**) for accurate quantification. The sample is then

extracted with an acidified acetonitrile solution and partitioned using salts to separate the organic layer containing the analytes from the aqueous and solid phases. A subsequent dispersive solid-phase extraction (dSPE) step is employed to remove interfering matrix components, such as fats and pigments, ensuring a clean extract for LC-MS/MS analysis.

Experimental Protocol

1. Materials and Reagents

- Homogenized Bovine Liver Sample
- Sulfadimethoxine and **Sulfadimethoxine-d6** analytical standards
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic Acid (FA), LC-MS grade
- Milli-Q or equivalent purified water
- Agilent Bond Elut QuEChERS EN Extraction Kit (or equivalent) containing magnesium sulfate, sodium chloride, sodium citrate, and sodium hydrogen citrate sesquihydrate
- Agilent Bond Elut QuEChERS dSPE Fatty Kit (or equivalent) containing primary secondary amine (PSA) sorbent, C18EC, and magnesium sulfate
- 50 mL and 15 mL polypropylene centrifuge tubes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- Syringe filters (0.22 µm)

2. Sample Preparation

- Sample Homogenization: Ensure the bovine liver sample is thoroughly homogenized to achieve a uniform consistency.
- Weighing and Spiking: Weigh 2 g (± 0.05 g) of the homogenized liver sample into a 50 mL centrifuge tube.[\[1\]](#) Spike the sample with the **Sulfadimethoxine-d6** internal standard solution. If preparing quality control (QC) samples, spike with the appropriate concentration of sulfadimethoxine standard solution. Vortex for 30 seconds.[\[1\]](#)
- Hydration: Add 8 mL of water to the sample and vortex for 10 seconds.[\[1\]](#)
- Extraction:
 - Add 10 mL of 1% acetic acid in acetonitrile to the centrifuge tube.[\[1\]](#)
 - Add the contents of the QuEChERS EN extraction salt packet.
 - Shake vigorously for 1 minute.[\[1\]](#)
- Centrifugation: Centrifuge the tube at 4000 rpm for 5 minutes.[\[1\]](#)
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
 - Transfer 6 mL of the upper acetonitrile layer to a 15 mL dSPE fatty tube.[\[1\]](#)
 - Vortex for 2 minutes.[\[1\]](#)
- Second Centrifugation: Centrifuge the dSPE tube at 4000 rpm for 5 minutes.[\[1\]](#)
- Evaporation and Reconstitution:
 - Transfer 4 mL of the cleaned extract to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40 °C.[\[1\]](#)
 - Reconstitute the residue in 800 μ L of a 1:9 methanol/water solution containing 0.1% formic acid.[\[1\]](#)
 - Vortex and sonicate to ensure complete dissolution.[\[1\]](#)

- Filtration: Filter the reconstituted sample through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.[\[1\]](#)

Data Presentation

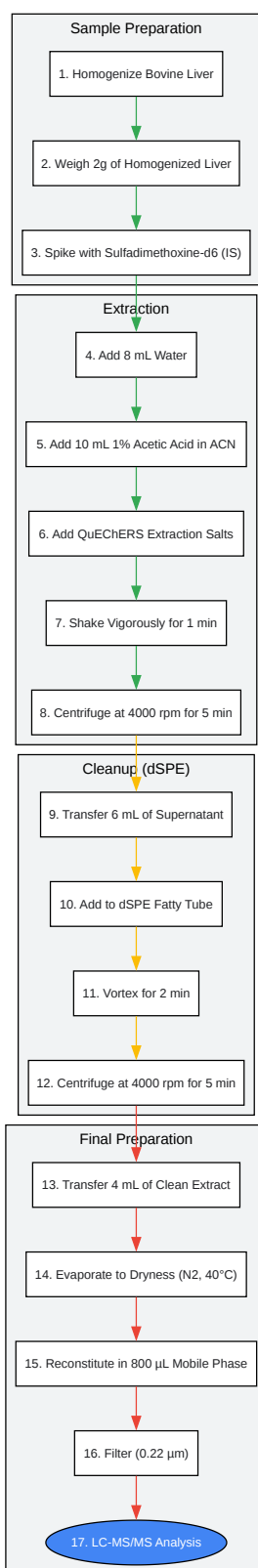
The following table summarizes the performance data for the analysis of sulfonamides in bovine liver using a modified QuEChERS method.

Analyte	Spiking Level (ng/g)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)	Limit of Quantification (LOQ) (ng/g)
Sulfadimethoxine	5	78.2	8.5	5
100	85.1	6.2		
400	88.9	5.1		
General Sulfonamides	5 - 400	53 - 93	2.1 - 16.8	5

Data is compiled from a study on nine sulfonamides, including sulfadimethoxine, in bovine liver. [\[1\]](#)[\[2\]](#)

Method Visualization

Below is a diagram illustrating the experimental workflow for the sample preparation of **Sulfadimethoxine-d6** in bovine liver.



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Caption: Workflow for **Sulfadimethoxine-d6** analysis in bovine liver.

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